

An In-depth Technical Guide to PCB 118 (CAS Number: 31508-00-6)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: PCB118-13C12

Cat. No.: B15598500

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Polychlorinated biphenyl (PCB) 118, also known as 2,3',4,4',5-Pentachlorobiphenyl, is a mono-ortho-substituted PCB congener. Its Chemical Abstracts Service (CAS) number is 31508-00-6 and its molecular formula is C₁₂H₅Cl₅.^[1] Like other PCBs, PCB 118 is a persistent organic pollutant that has garnered significant attention due to its widespread environmental presence and potential for adverse health effects. This technical guide provides a comprehensive overview of the toxicological profile of PCB 118, with a focus on its carcinogenic and cellular effects, the signaling pathways it modulates, and detailed experimental protocols for its study.

Toxicological Profile

Carcinogenicity

Studies have provided clear evidence of the carcinogenic activity of PCB 118 in animal models.^{[2][3]} Long-term exposure in female Harlan Sprague-Dawley rats has been linked to an increased incidence of several types of neoplasms.

Table 1: Carcinogenic Effects of PCB 118 in Female Harlan Sprague-Dawley Rats (2-Year Gavage Study)^{[2][3]}

| Tissue | Neoplasm Type | Dose Group (µg/kg body weight) | Incidence |
|----------|---------------------------------|--------------------------------|---------------------|
| Liver | Cholangiocarcinoma | 4,600 | Increased |
| Liver | Hepatocholangioma | 4,600 | Increased |
| Liver | Hepatocellular Adenoma | 4,600 | Increased |
| Lung | Cystic Keratinizing Epithelioma | Not Specified | Increased |
| Uterus | Squamous Cell Carcinoma | Not Specified | Potentially Related |
| Pancreas | Acinar Neoplasms | Not Specified | Potentially Related |

Cellular and Molecular Effects

PCB 118 elicits a range of effects at the cellular level, primarily mediated by the induction of oxidative stress and interference with key signaling pathways. In human lung fibroblast (HELFL) cells, PCB 118 has been shown to have a biphasic effect on cell proliferation, stimulating it at lower concentrations and inhibiting it at higher concentrations.^[1] This is correlated with increased levels of reactive oxygen species (ROS) and subsequent DNA damage at higher doses.^[1]

In human adrenocortical carcinoma (H295R) cells, PCB 118 has been demonstrated to disrupt steroidogenesis.^[4] Exposure to PCB 118 leads to a concentration-dependent increase in the secretion of estradiol and cortisol.^{[4][5]}

Table 2: In Vitro Effects of PCB 118 on HELFL Cells^[1]

| Endpoint | Concentration Range | Effect |
|-------------------------------|---|----------------------|
| Cell Proliferation | 10 ⁻⁵ - 10 ⁻² µg/mL | Stimulation |
| Cell Proliferation | 1 - 20 µg/mL | Inhibition |
| Reactive Oxygen Species (ROS) | Higher concentrations | Significant Increase |
| DNA Damage (Comet Assay) | 5 µg/mL | Increased |

Table 3: Effects of PCB 118 on Steroid Hormone Production in H295R Cells (48-hour exposure)[4][5]

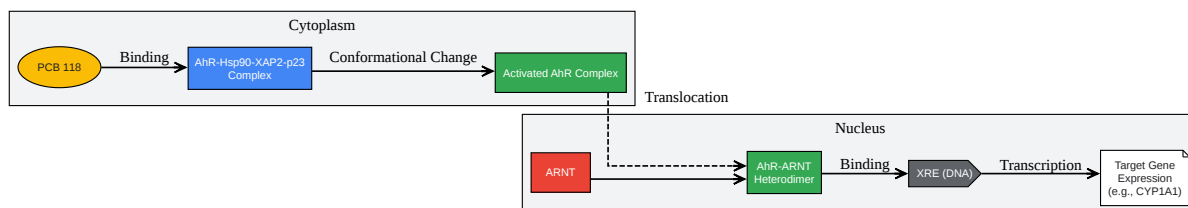
| Hormone | Concentration Range | Effect |
|--------------|---------------------|----------------------------------|
| Estradiol | 40 pM - 4 µM | Significant Increase |
| Cortisol | 40 pM - 4 µM | Concentration-dependent Increase |
| Progesterone | 40 pM - 4 µM | Concentration-dependent Increase |

Signaling Pathways Modulated by PCB 118

PCB 118 exerts its biological effects through the modulation of several key signaling pathways.

Aryl Hydrocarbon Receptor (AhR) Signaling Pathway

As a dioxin-like compound, a primary mechanism of action for PCB 118 is through the activation of the Aryl Hydrocarbon Receptor (AhR), a ligand-activated transcription factor.[3] Upon binding to PCB 118, the AhR translocates to the nucleus, dimerizes with the AhR nuclear translocator (ARNT), and binds to xenobiotic responsive elements (XREs) in the DNA. This leads to the altered expression of a battery of genes, including those involved in xenobiotic metabolism such as cytochrome P450 enzymes (e.g., CYP1A1).[2][6][7]

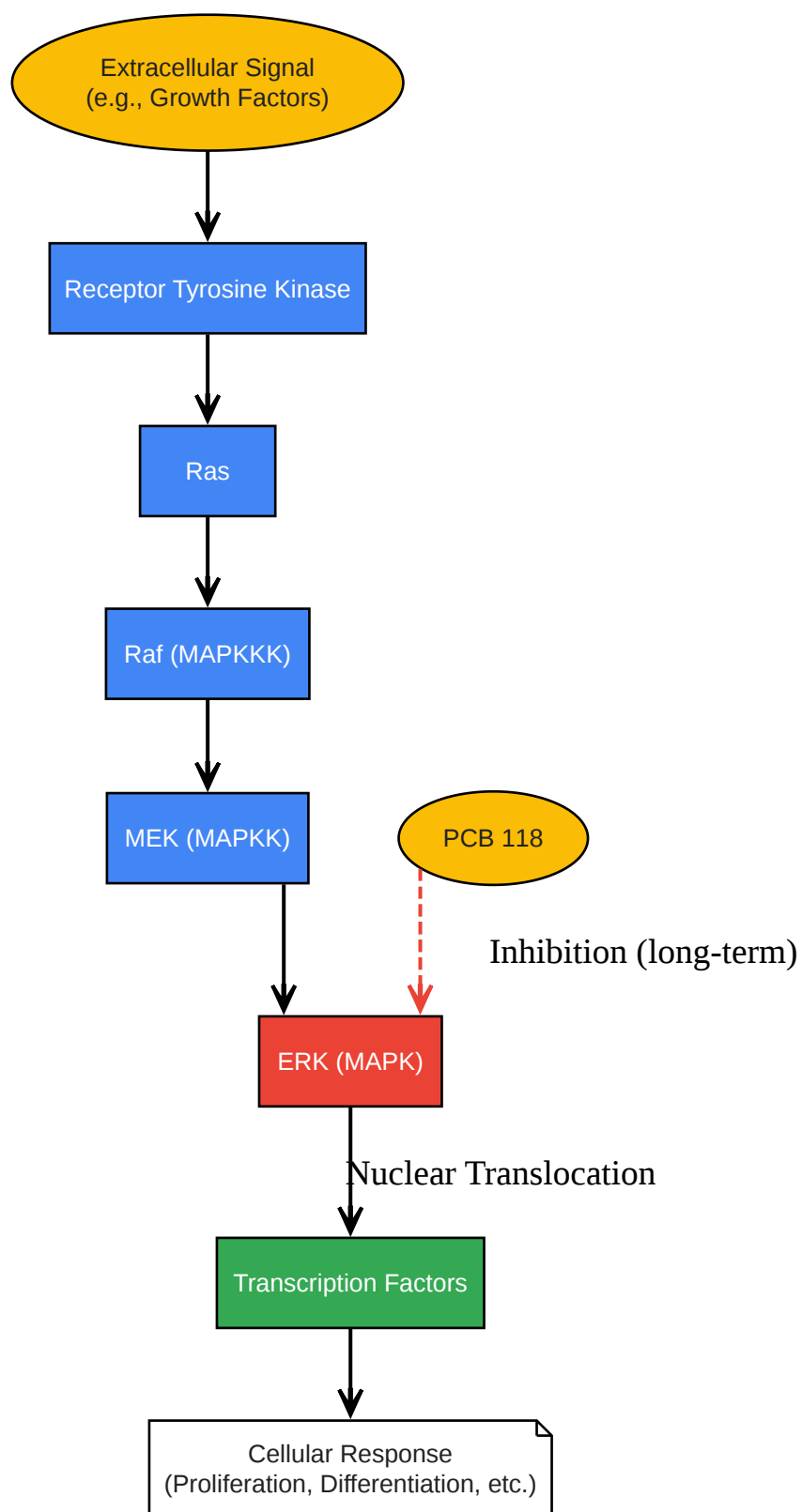


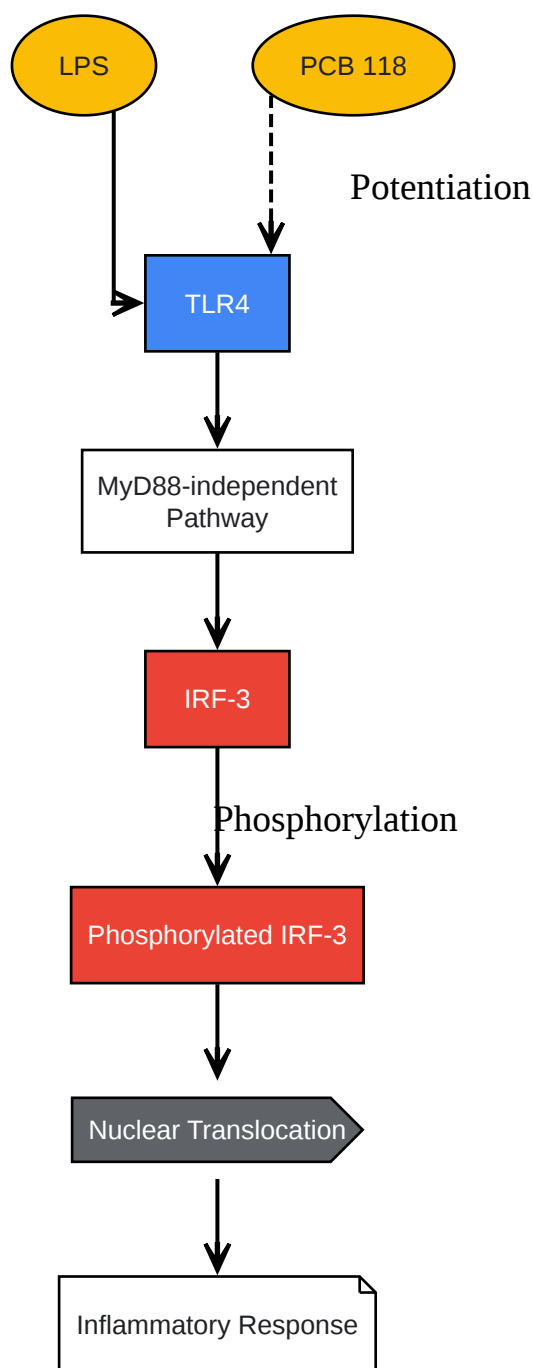
[Click to download full resolution via product page](#)

Aryl Hydrocarbon Receptor (AhR) Signaling Pathway

Mitogen-Activated Protein Kinase (MAPK) Signaling Pathway

PCB 118 has been shown to affect the Mitogen-Activated Protein Kinase (MAPK) signaling pathway, which is crucial for regulating cell proliferation, differentiation, and apoptosis.^[1] In HELF cells, exposure to PCB 118 leads to a time-dependent decrease in the expression of ERK1/2 proteins, key components of the MAPK cascade, suggesting a toxic effect on this pathway with prolonged exposure.^[1]





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. PCB118-Induced Cell Proliferation Mediated by Oxidative Stress and MAPK Signaling Pathway in HELF Cells - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Canonical and non-canonical aryl hydrocarbon receptor signaling pathways - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Toxicology and carcinogenesis studies of 2,3',4,4',5-pentachlorobiphenyl (PCB 118) (CAS No. 31508-00-6) in female harlan Sprague-Dawley rats (gavage studies) - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Exposure to the three structurally different PCB congeners (PCB 118, 153, and 126) results in decreased protein expression and altered steroidogenesis in the human adrenocortical carcinoma cell line H295R - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Three structurally different polychlorinated biphenyl congeners (Pcb 118, 153, and 126) affect hormone production and gene expression in the human H295R in vitro model - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. researchgate.net [researchgate.net]
- 7. Signaling network map of the aryl hydrocarbon receptor - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [An In-depth Technical Guide to PCB 118 (CAS Number: 31508-00-6)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15598500#pcb118-13c12-cas-number]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com